

# 3,4,5-Trimethoxyaniline molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4,5-Trimethoxyaniline

Cat. No.: B125895

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## Technical Guide: 3,4,5-Trimethoxyaniline

Audience: Researchers, scientists, and drug development professionals.

### Abstract

This document provides a detailed technical overview of **3,4,5-Trimethoxyaniline** (CAS No: 24313-88-0), a key intermediate in the synthesis of pharmaceuticals and dyes. It covers the core physicochemical properties, molecular structure, and generalized experimental protocols for characterization. All quantitative data is presented in a structured format for clarity and ease of reference.

### Physicochemical Properties

The fundamental properties of **3,4,5-Trimethoxyaniline** are summarized below. These values are compiled from various chemical suppliers and databases.

Property	Value	Citations
IUPAC Name	3,4,5-trimethoxyaniline	[1]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>3</sub>	[2][3][4]
Molecular Weight	183.21 g/mol	[2][3]
CAS Number	24313-88-0	[2][3][4]
Appearance	Off-white to beige/grey crystalline powder	[2][3]
Melting Point	110-113 °C	[3][4]
Purity (by GC)	≥97-99%	[2][3]
Linear Formula	(CH <sub>3</sub> O) <sub>3</sub> C <sub>6</sub> H <sub>2</sub> NH <sub>2</sub>	
InChI Key	XEFRNCLPPFDWAC-UHFFFAOYSA-N	
SMILES	COc1cc(N)cc(OC)c1OC	

## Molecular Structure

The molecular structure of **3,4,5-Trimethoxyaniline** consists of a central aniline core (a benzene ring substituted with an amino group) with three methoxy groups (-OCH<sub>3</sub>) at the 3, 4, and 5 positions.

Caption: 2D Skeletal structure of **3,4,5-Trimethoxyaniline**.

## Experimental Protocols

While specific analytical reports from manufacturers are proprietary, this section outlines the standard methodologies for determining the key quality control parameters cited above.

### Melting Point Determination (General Protocol)

The melting point range is a crucial indicator of purity. It is typically determined using the capillary method.

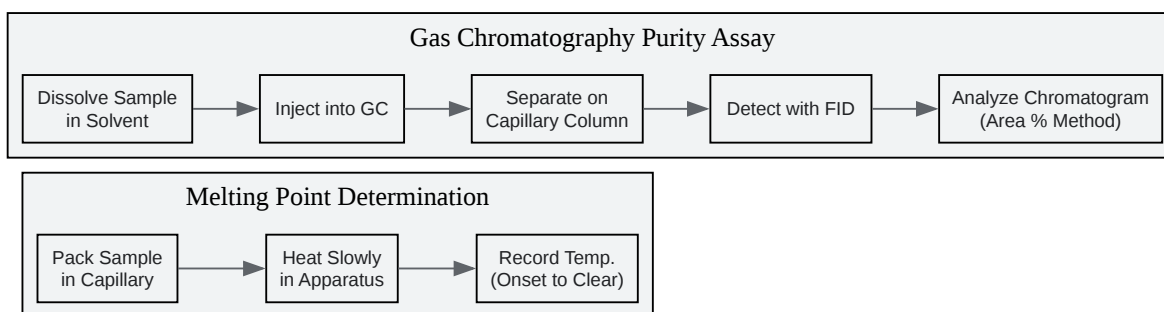
- Apparatus: Digital melting point apparatus with a heating block, sample holder, and calibrated thermometer.
- Methodology:
  - A small quantity of the dry, crystalline **3,4,5-Trimethoxyaniline** sample is finely powdered and packed into a thin-walled capillary tube to a height of 2-3 mm.
  - The capillary tube is placed into the heating block of the apparatus.
  - The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
  - The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting.
  - The result is reported as a temperature range (e.g., 110-113 °C). A narrow range typically signifies high purity.

## Purity Assay by Gas Chromatography (GC) (General Protocol)

Gas chromatography is employed to assess the purity of the compound by separating it from any volatile impurities.

- Apparatus: Gas chromatograph equipped with a Flame Ionization Detector (FID), a capillary column (e.g., DB-5 or equivalent), and an autosampler.
- Methodology:
  - Sample Preparation: A standard solution is prepared by accurately weighing and dissolving a small amount of **3,4,5-Trimethoxyaniline** in a high-purity volatile solvent (e.g., methanol or ethyl acetate).

- Injection: A small, precise volume (typically 1  $\mu\text{L}$ ) of the sample solution is injected into the heated GC inlet, where it is vaporized.
- Separation: An inert carrier gas (e.g., helium or nitrogen) sweeps the vaporized sample onto the capillary column. The components separate based on their differential partitioning between the mobile phase (carrier gas) and the stationary phase (the column's inner coating).
- Detection: As components elute from the column, they are detected by the FID. The detector generates an electrical signal proportional to the amount of substance present.
- Data Analysis: The output is a chromatogram showing peaks corresponding to each separated component. Purity is calculated using the area percent method, where the area of the peak for **3,4,5-Trimethoxyaniline** is expressed as a percentage of the total area of all peaks in the chromatogram.



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Caption: Standard experimental workflows for material characterization.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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